

Physical properties of 1-Phenylethanethiol: boiling point, solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Phenylethanethiol*

Cat. No.: *B1218373*

[Get Quote](#)

Technical Guide: Physical Properties of 1-Phenylethanethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-phenylethanethiol**, with a specific focus on its boiling point and solubility. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

Core Physical Properties of 1-Phenylethanethiol

1-Phenylethanethiol is an organosulfur compound that presents as a yellow, oily liquid with a characteristic meaty and pungent odor.^[1] Its physical properties are crucial for its handling, application, and in the design of experimental procedures.

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **1-phenylethanethiol**, the boiling point has been reported under both atmospheric and reduced pressure conditions.

Parameter	Value	Conditions
Estimated Boiling Point	207°C	Atmospheric Pressure
Boiling Point	83-84°C	14 Torr

Solubility

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. **1-Phenylethanethiol** exhibits solubility characteristics typical of a molecule with both a nonpolar aromatic ring and a polar thiol group.

Solvent	Qualitative Solubility	Quantitative Solubility Data
Water	Insoluble[1][2][3]	Not readily available in scientific literature.
Ethanol	Soluble[1][2][3]	Not readily available in scientific literature.
Organic Solvents	Soluble[4]	Soluble in various organic solvents such as diethyl ether. [5]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of physical properties. Below are established protocols for measuring the boiling point and solubility of a liquid organic compound like **1-phenylethanethiol**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., oil bath)

- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- **1-Phenylethanethiol** sample
- Heat source

Procedure:

- A small amount of **1-phenylethanethiol** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is clamped within the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the oil level is above the sample.
- The apparatus is heated gently and slowly.
- As the temperature rises, air trapped in the capillary tube will be seen escaping as a slow stream of bubbles.
- The heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. At this point, the vapor pressure of the sample is equal to the external pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops, and the liquid just begins to enter the capillary tube.

Determination of Solubility (Shake-Flask Method)

This is a common method for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **1-Phenylethanethiol**
- Solvent (e.g., water, ethanol)
- Conical flasks with stoppers
- Shaking incubator or magnetic stirrer
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, GC-MS, or HPLC)

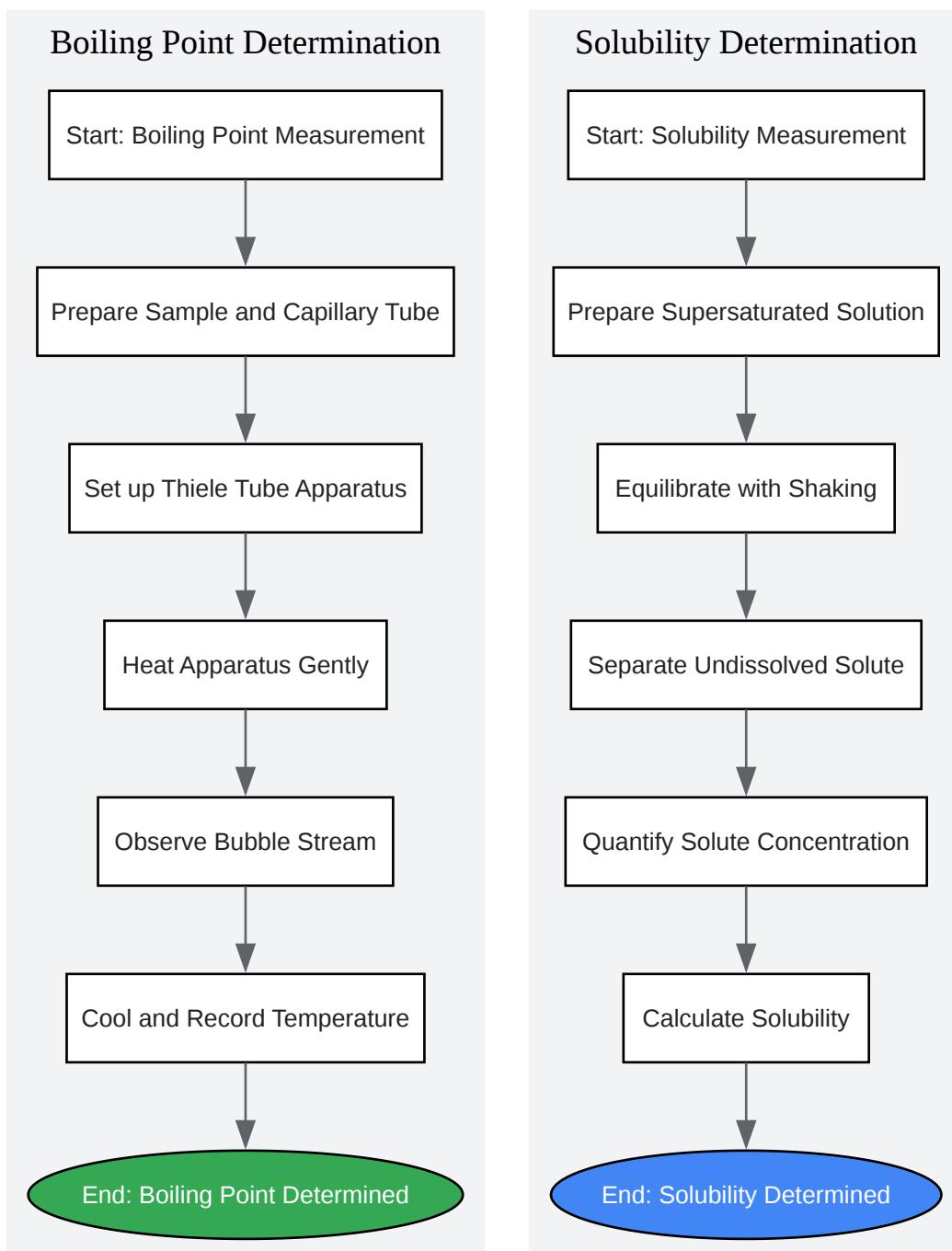
Procedure:

- An excess amount of **1-phenylethanethiol** is added to a known volume of the solvent in a conical flask. The excess is to ensure that a saturated solution is formed.
- The flask is securely stoppered and placed in a shaking incubator set at a constant temperature. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After shaking, the solution is allowed to stand to let the undissolved solute settle.
- To separate the undissolved solute, the solution is centrifuged or filtered.
- A known volume of the clear, saturated supernatant is carefully withdrawn and diluted with the solvent to a concentration within the analytical range of the chosen quantification method.

- The concentration of **1-phenylethanethiol** in the diluted sample is determined using a pre-calibrated analytical instrument.
- The solubility is then calculated by taking into account the dilution factor and is typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **1-phenylethanethiol**.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the boiling point and solubility of **1-phenylethanethiol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Phenylethanethiol | C8H10S | CID 141850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. 6263-65-6 CAS MSDS ((R)-1-Phenylethanethiol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. CAS 6263-65-6: 1-phenylethanethiol | CymitQuimica [cymitquimica.com]
- 5. Buy (R)-1-Phenylethanethiol (EVT-3397340) | 33877-16-6 [evitachem.com]
- To cite this document: BenchChem. [Physical properties of 1-Phenylethanethiol: boiling point, solubility]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1218373#physical-properties-of-1-phenylethanethiol-boiling-point-solubility>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com